

# An In-depth Technical Guide to 5-Amino-2-fluorobenzonitrile

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## Compound of Interest

Compound Name: 5-Amino-2-morpholinobenzonitrile

Cat. No.: B1281424

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Disclaimer: Initial searches for "**5-Amino-2-morpholinobenzonitrile**" did not yield any substantive results, suggesting it may be a novel or sparsely documented compound. Consequently, this guide focuses on the closely related and well-documented compound, 5-Amino-2-fluorobenzonitrile, to fulfill the structural and technical requirements of the original request.

## Introduction

5-Amino-2-fluorobenzonitrile is a fluorinated aromatic compound that serves as a crucial intermediate in the synthesis of more complex molecules.<sup>[1]</sup> Its unique molecular structure, featuring amino, fluoro, and nitrile functional groups, provides versatile reactivity for applications in medicinal chemistry and agrochemical development.<sup>[1]</sup> The strategic placement of a fluorine atom can significantly influence the lipophilicity and metabolic stability of derivative compounds, making it a valuable building block in drug discovery.<sup>[1]</sup> This guide provides a comprehensive overview of the synthesis and physicochemical properties of 5-Amino-2-fluorobenzonitrile.

## Physicochemical Properties

A summary of the key physicochemical properties of 5-Amino-2-fluorobenzonitrile is presented in the table below.

Property	Value	Reference
CAS Number	53312-81-5	[2][3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> FN <sub>2</sub>	[2][4]
Molecular Weight	136.13 g/mol	[2][4]
Appearance	Pale cream to pale yellow to pale brown crystals or powder	[5]
Melting Point	92-96 °C	[3]
Boiling Point	294.5 °C at 760 mmHg	[2]
Purity	≥96.0% (GC)	[5]
IUPAC Name	5-amino-2-fluorobenzonitrile	[4]
Synonyms	3-Cyano-4-fluoroaniline	[3]

## Synthesis

The primary route for the synthesis of 5-Amino-2-fluorobenzonitrile involves the reduction of 2-fluoro-5-nitrobenzonitrile.[6]

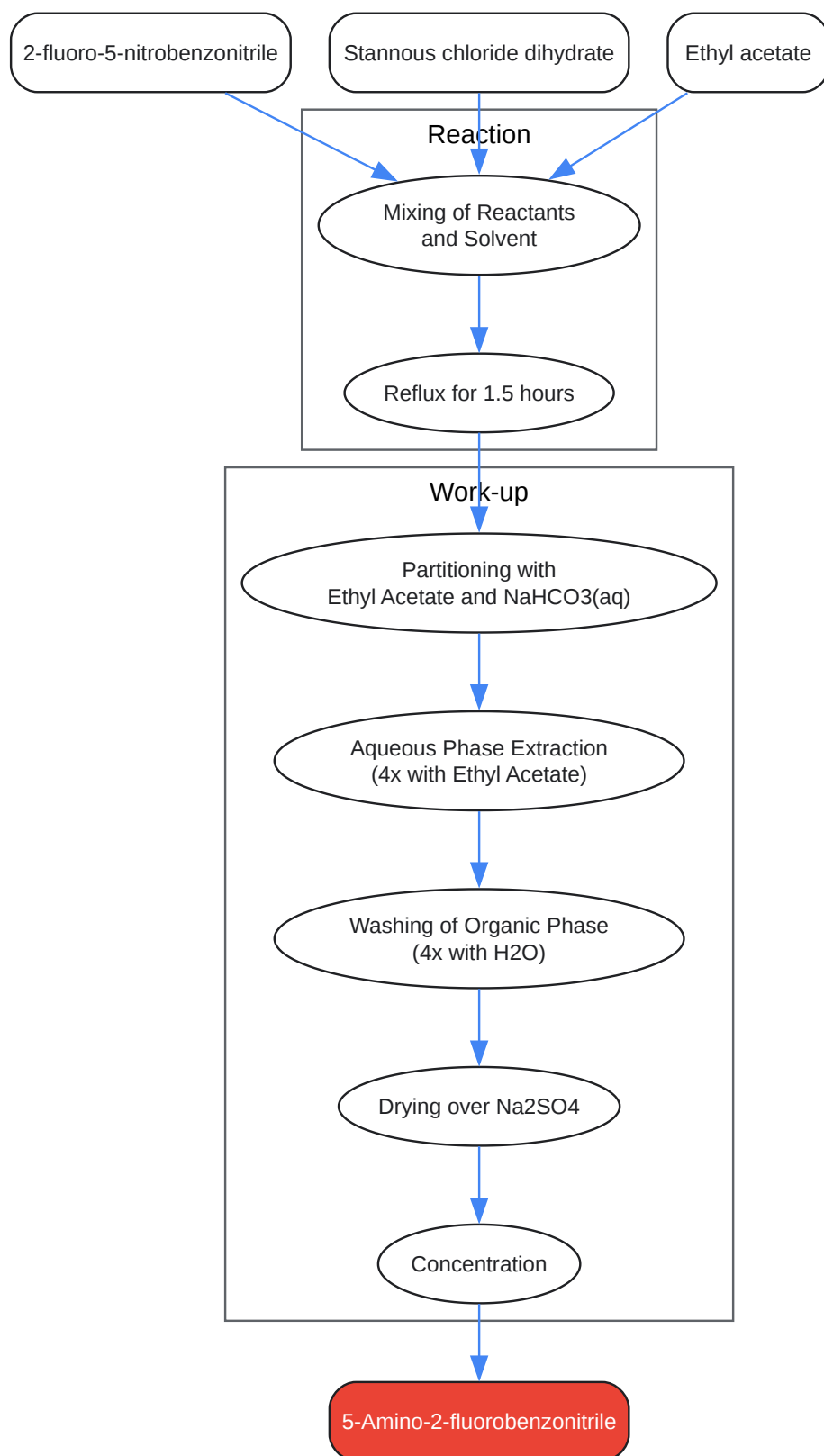
## Experimental Protocol: Synthesis of 5-Amino-2-fluorobenzonitrile

A detailed experimental protocol for the synthesis of 5-Amino-2-fluorobenzonitrile is as follows[6]:

- **Reaction Setup:** To a solution of 2-fluoro-5-nitrobenzonitrile (2.0 g) in ethyl acetate (50 mL), add stannous chloride dihydrate (27.0 g).
- **Reflux:** The reaction mixture is brought to reflux for 1.5 hours.
- **Cooling and Partitioning:** The mixture is then allowed to cool to room temperature and is partitioned between ethyl acetate and a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** The aqueous phase is extracted four times with ethyl acetate.

- **Washing and Drying:** The combined organic phases are washed four times with water, dried over sodium sulfate, and then filtered.
- **Concentration:** The solvent is removed under reduced pressure to yield 4-fluoro-3-cyanoaniline (1.40 g), also known as 5-Amino-2-fluorobenzonitrile.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for 5-Amino-2-fluorobenzonitrile.

## Discovery and History

There is limited publicly available information detailing the specific discovery and historical development of 5-Amino-2-fluorobenzonitrile. It is primarily recognized and cataloged as a commercially available research chemical and a key intermediate for the synthesis of pharmaceuticals and agrochemicals.<sup>[1][7]</sup>

## Mechanism of Action and Biological Activity

Detailed studies on the specific mechanism of action and biological activity of 5-Amino-2-fluorobenzonitrile are not readily available in the public domain. Its utility is predominantly as a precursor molecule, and any biological effects would be attributed to the larger, more complex molecules synthesized from it.

## Quantitative Data

As 5-Amino-2-fluorobenzonitrile is primarily used as a chemical intermediate, there is no available quantitative data such as IC<sub>50</sub> values, pharmacokinetic parameters, or clinical trial data pertaining to the compound itself.

## Applications in Research and Development

The primary application of 5-Amino-2-fluorobenzonitrile is as a versatile building block in organic synthesis.<sup>[1]</sup> Its functional groups allow for a variety of chemical transformations, making it a valuable component in the development of novel compounds in the following areas:

- **Pharmaceutical Synthesis:** It is used in the synthesis of new drug candidates where the introduction of a fluorine atom is desired to enhance efficacy and pharmacokinetic properties.<sup>[1]</sup>
- **Agrochemical Development:** The compound's structure is beneficial for creating advanced agrochemicals, including herbicides, insecticides, and fungicides.<sup>[1]</sup>

## Conclusion

5-Amino-2-fluorobenzonitrile is a commercially important fluorinated intermediate with well-established synthetic protocols. While information on its specific history and biological activity is scarce, its role as a fundamental building block in the pharmaceutical and agrochemical

industries is well-documented. The versatile reactivity offered by its amino, fluoro, and nitrile functionalities ensures its continued relevance in the field of organic synthesis and drug discovery.

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